

safety and handling precautions for 4-Bromo-2,3-dimethylaniline

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Compound of Interest

Compound Name: 4-Bromo-2,3-dimethylaniline

Cat. No.: B1292490

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An In-depth Technical Guide to the Safety and Handling of **4-Bromo-2,3-dimethylaniline**

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety precautions, handling procedures, and emergency responses related to **4-Bromo-2,3-dimethylaniline** (CAS No. 22364-25-6). Adherence to these guidelines is critical to ensure a safe laboratory environment.

Hazard Identification and Classification

4-Bromo-2,3-dimethylaniline is classified as a hazardous substance. The primary routes of exposure are inhalation, ingestion, and skin or eye contact. The compound is an irritant to the skin, eyes, and respiratory system.^[1]

Table 1: GHS Hazard Classification

Category	Classification	Hazard Statement
Skin Irritation	Category 2	H315: Causes skin irritation ^[1]
Eye Irritation	Category 2	H319: Causes serious eye irritation ^[1]

| Specific Target Organ Toxicity (Single Exposure) | Category 3 | H335: May cause respiratory irritation^[1] |

The Globally Harmonized System (GHS) designates the Exclamation Mark pictogram for this chemical, with the signal word "Warning".^[1]

Precautionary Measures

A systematic approach to handling, storage, and disposal is essential to minimize risk. The following precautionary statements outline the required safety measures.

Table 2: GHS Precautionary Statements

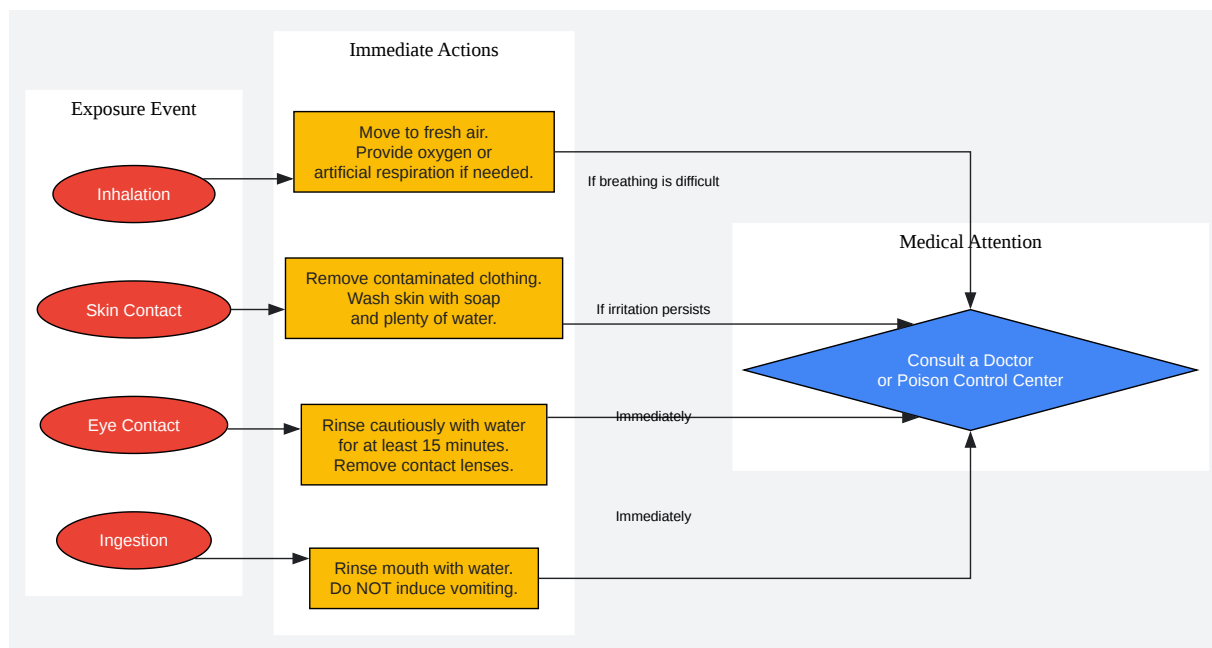
Type	Code	Statement
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapours/spray.[1]
	P264	Wash hands and exposed skin thoroughly after handling.[1]
	P271	Use only outdoors or in a well-ventilated area.[1]
	P280	Wear protective gloves/protective clothing/eye protection/face protection.[1]
Response	P302 + P352	IF ON SKIN: Wash with plenty of water.[1]
	P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[1]
	P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]
	P319	Get medical help if you feel unwell.[1]
	P332 + P317	If skin irritation occurs: Get medical help.[1]
	P362 + P364	Take off contaminated clothing and wash it before reuse.[1]
Storage	P403 + P233	Store in a well-ventilated place. Keep container tightly closed.[1]

Type	Code	Statement
	P405	Store locked up.[1]

| Disposal | P501 | Dispose of contents/container to an approved waste disposal plant in accordance with local regulations.[1] |

Emergency Procedures and First Aid

Immediate and appropriate first aid is crucial in the event of exposure. The following workflow outlines the necessary steps.



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Caption: First Aid Response Workflow for **4-Bromo-2,3-dimethylaniline** Exposure.

Detailed First Aid Protocols

- **Inhalation:** Move the victim to an area with fresh air. If breathing is difficult, administer oxygen. If the victim is not breathing, provide artificial respiration, avoiding mouth-to-mouth resuscitation if the chemical was ingested or inhaled. Seek immediate medical attention.[\[1\]](#)
- **Skin Contact:** Immediately remove all contaminated clothing. Wash the affected area thoroughly with soap and plenty of water. Consult a doctor if irritation develops or persists.[\[1\]](#)
- **Eye Contact:** Flush eyes with pure water for a minimum of 15 minutes, holding the eyelids open. Remove contact lenses if it is safe to do so. Seek immediate medical attention.[\[1\]](#)
- **Ingestion:** Rinse the mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or a Poison Control Center immediately.[\[1\]](#)

Handling and Storage Protocols

Safe Handling

Proper handling techniques are essential to prevent exposure.

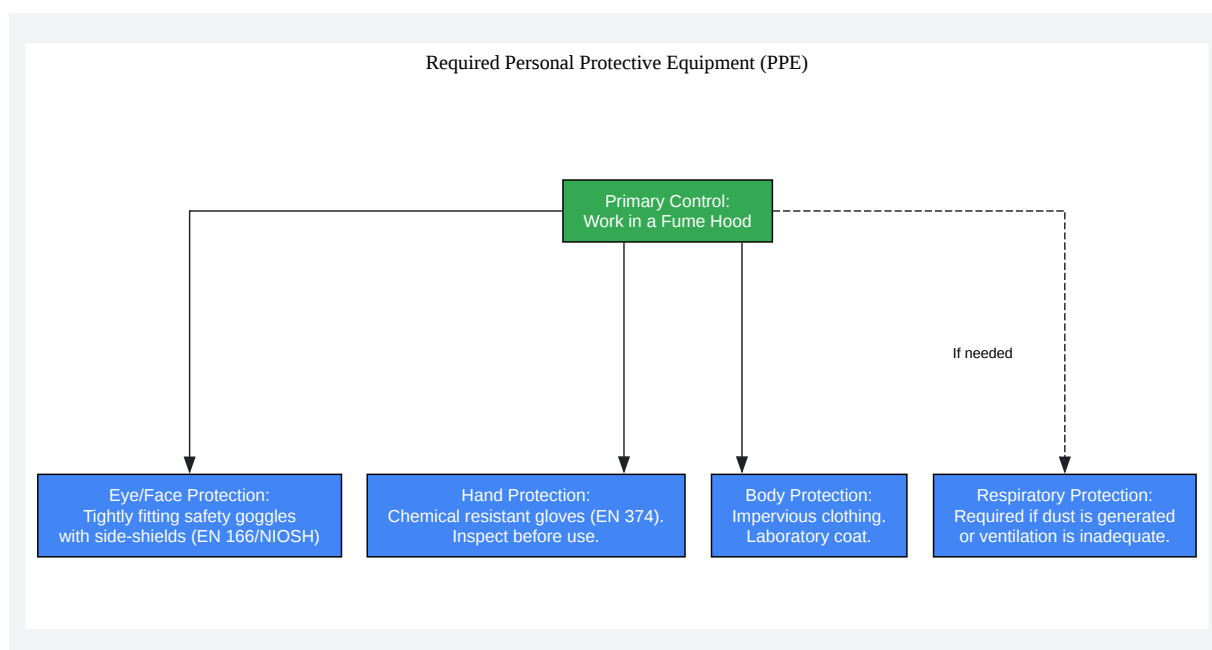
- **Ventilation:** Always handle the compound in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#)
- **Personal Protective Equipment (PPE):** Wear appropriate PPE as detailed in Section 5.0.[\[1\]](#)
- **Hygiene Practices:** Avoid contact with skin and eyes. Do not breathe dust or aerosols. Wash hands thoroughly after handling. Prevent fire caused by electrostatic discharge. Use non-sparking tools.[\[1\]](#)

Storage Conditions

- **Container:** Keep the container tightly closed and store it in a dry, cool, and well-ventilated place.[\[1\]](#)
- **Security:** The storage area should be locked to restrict access.[\[1\]](#)
- **Incompatibilities:** Store away from incompatible materials such as strong oxidizing agents, strong acids, and metals.

Personal Protective Equipment (PPE)

The selection and use of PPE are critical for preventing exposure. The following diagram illustrates the required PPE based on the handling procedure.



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Caption: Personal Protective Equipment (PPE) for Handling **4-Bromo-2,3-dimethylaniline**.

- Eye/Face Protection: Wear tightly fitting safety goggles with side shields that conform to EN 166 (EU) or NIOSH (US) standards.^[1]
- Skin Protection: Handle with chemical-impermeable gloves that satisfy EU Directive 89/686/EEC and the EN 374 standard. Wear impervious, flame-resistant clothing and a lab coat.^[1]

- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator.^[1]

Accidental Release and Firefighting Spill Response Protocol

In the event of a spill, a coordinated response is necessary to contain and clean the material safely.



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Caption: Step-by-step protocol for managing a **4-Bromo-2,3-dimethylaniline** spill.

- Personal Precautions: Avoid dust formation and contact with the material. Use the prescribed personal protective equipment. Ensure adequate ventilation and remove all ignition sources.
[\[1\]](#)
- Environmental Precautions: Prevent the chemical from entering drains or the environment.[\[1\]](#)
- Containment and Cleanup: Use spark-proof tools and explosion-proof equipment. Collect the material and place it in suitable, closed containers for disposal.[\[1\]](#)

Firefighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish fires.[\[1\]](#)
- Specific Hazards: No specific data is available, but combustion may produce hazardous gases.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[1\]](#)

Physical and Chemical Properties

Understanding the physical and chemical properties is fundamental to the safe handling of this compound.

Table 3: Physical and Chemical Properties of **4-Bromo-2,3-dimethylaniline**

Property	Value
Molecular Formula	C₈H₁₀BrN [1]
Molecular Weight	200.08 g/mol [1]
CAS Number	22364-25-6 [1]
Flash Point	114.4 °C [1]
Auto-ignition Temperature	No data available [1]
pH	No data available [1]
Decomposition Temperature	No data available [1]

| Kinematic Viscosity | No data available[\[1\]](#) |

Disclaimer: This guide is intended for informational purposes for trained professionals. It is not a substitute for a comprehensive risk assessment. Always refer to the most current Safety Data Sheet (SDS) before handling any chemical.

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References

- 1. chemicalbook.com [chemicalbook.com]
- To cite this document: BenchChem. [safety and handling precautions for 4-Bromo-2,3-dimethylaniline]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1292490#safety-and-handling-precautions-for-4-bromo-2-3-dimethylaniline\]](https://www.benchchem.com/product/b1292490#safety-and-handling-precautions-for-4-bromo-2-3-dimethylaniline)

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